

In-Depth Technical Guide to the Physical Properties of 2,2-Dimethylcyclohexanol

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Compound of Interest

Compound Name: 2,2-Dimethylcyclohexanol

Cat. No.: B073714

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **2,2-dimethylcyclohexanol**, with a focus on its boiling and melting points. This document is intended to serve as a valuable resource for professionals in research, science, and drug development who may be working with this compound.

Core Physical Properties

2,2-Dimethylcyclohexanol is a cyclic alcohol with the chemical formula $C_8H_{16}O$. Its physical characteristics are crucial for its handling, purification, and application in various chemical syntheses. The presence of two methyl groups on the second carbon of the cyclohexyl ring influences its physical properties, including its melting and boiling points.

Data Presentation: Physical Properties of Dimethylcyclohexanol Isomers

For comparative analysis, the following table summarizes the available physical property data for **2,2-dimethylcyclohexanol** and other dimethylcyclohexanol isomers.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)
2,2-Dimethylcyclohexanol	1193-46-0	C ₈ H ₁₆ O	128.21	8[1]	Not Experimentally Determined
2,2-Dimethylcyclohexanol (Predicted)	C ₈ H ₁₆ O	128.21	173.9 ± 3.0		
cis-2,3-Dimethylcyclohexanol	C ₈ H ₁₆ O	128.22	181		
trans-2,3-Dimethylcyclohexanol	C ₈ H ₁₆ O	128.22	181		
2,6-Dimethylcyclohexanol (mixture)	5337-72-4	C ₈ H ₁₆ O	128.21	32-33	176

Experimental Protocols for Physical Property Determination

Accurate determination of melting and boiling points is fundamental for the characterization and purity assessment of chemical compounds. The following sections detail the standard experimental methodologies for these measurements.

Determination of Melting Point

The melting point of a solid is the temperature at which it transitions to a liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Method 1: Capillary Tube Method using a Melting Point Apparatus (e.g., Mel-Temp or DigiMelt)

- **Sample Preparation:** A small amount of the crystalline **2,2-dimethylcyclohexanol** is finely ground into a powder.
- **Capillary Loading:** The open end of a capillary tube is pressed into the powdered sample, and the tube is tapped gently to pack the solid into the sealed end. The sample height should be approximately 2-3 mm.
- **Apparatus Setup:** The loaded capillary tube is placed into the heating block of the melting point apparatus.
- **Heating and Observation:**
 - For an unknown sample, a rapid heating rate (10-20 °C/min) can be used to determine an approximate melting range.
 - For a more precise measurement, the apparatus is heated to a temperature about 20 °C below the expected melting point, and then the heating rate is slowed to 1-2 °C/min as the melting point is approached.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range, and the temperature at which the last crystal melts is recorded as the end of the range.

Method 2: Thiele Tube Method

- **Sample Preparation and Setup:** A capillary tube is loaded as described above and attached to a thermometer with a rubber band or wire.
- **Apparatus Assembly:** The thermometer and attached capillary are immersed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil), ensuring the sample is level with the thermometer bulb.
- **Heating:** The side arm of the Thiele tube is gently heated with a Bunsen burner or microburner. The design of the tube facilitates convection currents that ensure uniform heating of the oil bath.

- **Observation and Data Recording:** The sample is observed through the oil bath, and the melting range is recorded as described in the previous method.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Method 1: Distillation Method

- **Apparatus Setup:** A simple distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer. The thermometer bulb should be positioned just below the side arm of the distilling flask to accurately measure the temperature of the vapor.
- **Sample and Heating:** The liquid sample (**2,2-dimethylcyclohexanol**) and a few boiling chips are placed in the distilling flask. The flask is then heated gently.
- **Observation and Data Recording:** As the liquid boils, the vapor rises, condenses in the condenser, and is collected in the receiving flask. The temperature is recorded when it becomes constant, which indicates the boiling point of the liquid.

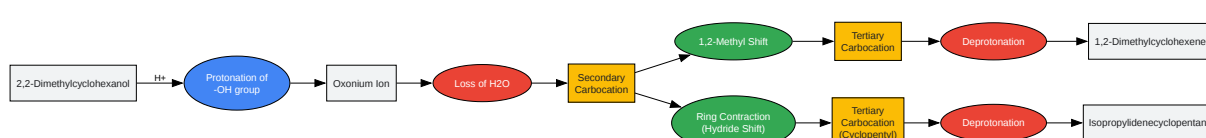
Method 2: Capillary Method (Siwoloboff Method)

- **Sample Preparation:** A small amount of the liquid is placed in a small test tube or a Durham tube.
- **Capillary Insertion:** A melting point capillary tube is sealed at one end and placed, open end down, into the liquid.
- **Apparatus Assembly:** The test tube is attached to a thermometer and heated in a Thiele tube or other heating bath.
- **Heating and Observation:** The bath is heated until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.
- **Cooling and Data Recording:** The heat source is removed, and the bath is allowed to cool slowly. The temperature at which the bubbling stops and the liquid just begins to enter the

capillary tube is recorded as the boiling point.

Logical Workflow Visualization

In the context of organic chemistry, the reactions of a compound provide a logical workflow that can be visualized. The acid-catalyzed dehydration of **2,2-dimethylcyclohexanol** is a characteristic reaction that proceeds through a carbocation intermediate, which can then undergo rearrangement.



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Caption: Acid-catalyzed dehydration of **2,2-dimethylcyclohexanol**.

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References

- 1. 2,2-dimethylcyclohexanol [stenutz.eu]
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